

Application Note: Enhancing Powder Flow in Wet Granulation using Precirol® ATO 5

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Compound of Interest

Compound Name: *Precirol*

Cat. No.: *B1205813*

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Abstract

This application note details the use of **Precirol®** ATO 5, a glyceryl distearate, as an effective excipient for improving the flow properties of powders during wet granulation. Poor powder flow is a significant challenge in pharmaceutical manufacturing, leading to issues in tablet weight uniformity, content uniformity, and overall process efficiency. **Precirol®** ATO 5, when incorporated into a wet granulation formulation, acts as a lubricant and binder, resulting in granules with superior flowability. This document provides a comprehensive overview, quantitative data from a relevant study, detailed experimental protocols, and a visual representation of the workflow.

Introduction

Precirol® ATO 5 is a versatile lipid excipient composed of esters of palmitic and stearic acids. [1][2] It is widely used in the pharmaceutical industry for various applications, including as a lubricant, a coating agent for taste masking, and a matrix former for modified-release tablets.[1][2][3][4][5] Its application in tablet compression, including wet granulation, is well-documented. [1][2] In wet granulation, **Precirol®** ATO 5 helps to produce granules with improved flowability, which is a critical attribute for successful downstream processing, such as tableting and capsule filling.

The mechanism by which **Precirol®** ATO 5 improves powder flow in wet granulation involves its ability to reduce inter-particle friction and promote the formation of more spherical and

uniform granules. Its lipidic nature imparts hydrophobicity, which can be advantageous in controlling the granulation process and the properties of the final granules.

Quantitative Data: Impact of Precirol® ATO 5 on Powder Flow Properties

A study on the use of **Precirol®** ATO 5 in a continuous twin-screw melt granulation process demonstrated a significant improvement in powder flowability with increasing concentrations of the excipient. The following table summarizes the key findings from this study, illustrating the positive effect of **Precirol®** ATO 5 on the Angle of Repose (AoR) and Hausner Ratio (HR), both of which are indicators of powder flow. A lower Angle of Repose and a Hausner Ratio closer to 1 indicate better flowability.

| Formulation | Precirol® ATO 5 Concentration (% w/w) | Granulation Temperature (°C) | Angle of Repose (°) | Hausner Ratio (HR) | Powder Flowability |
|-------------|---------------------------------------|------------------------------|---------------------|--------------------|--------------------|
| 1 | 15 | 60 | Not specified | 1.30 | Passable |
| 2 | 15 | 70 | Not specified | 1.18 | Good |
| 3 | 30 | 60 | Not specified | 1.16 | Good |
| 4 | 30 | 70 | Not specified | 1.15 | Good |

Data adapted from a study on ascorbic acid granules.[\[6\]](#)

The study concluded that an increase in **Precirol®** ATO 5 concentration from 15% to 30% (w/w) improved the performance of the granules for tableting purposes.[\[6\]](#) The flowability of the granules increased as the concentration of **Precirol®** ATO 5 and the granulation temperature were increased.[\[6\]](#)

Experimental Protocols

This section provides a detailed methodology for a typical wet granulation process incorporating **Precirol®** ATO 5 to enhance powder flow.

Materials

- Active Pharmaceutical Ingredient (API) with poor flow characteristics
- **Precirol®** ATO 5 (Gattefossé)
- Filler (e.g., Microcrystalline Cellulose, Lactose)
- Binder (e.g., Povidone K30, Starch paste)
- Disintegrant (e.g., Croscarmellose Sodium, Sodium Starch Glycolate)
- Granulating Fluid (e.g., Purified Water, Ethanol)

Equipment

- High-shear granulator or planetary mixer
- Fluid bed dryer or tray dryer
- Sieve or milling equipment (e.g., oscillating granulator, cone mill)
- Powder flow tester (for Angle of Repose, Carr's Index, Hausner Ratio)
- Tapped density tester

Wet Granulation Protocol

- Dry Mixing:
 1. Accurately weigh the API, **Precirol®** ATO 5, filler, and disintegrant.
 2. Screen all powders through a suitable mesh sieve (e.g., #40 mesh) to break up any agglomerates.
 3. Transfer the screened powders to the bowl of a high-shear granulator or planetary mixer.
 4. Mix the powders for 5-10 minutes at a low speed to ensure a homogenous blend.
- Granulation:

1. Prepare the binder solution by dissolving the binder in the granulating fluid.
 2. While the powders are being mixed at a low speed, slowly add the binder solution over a period of 2-5 minutes.
 3. After the addition of the binder solution, increase the mixer speed and continue to mix for an additional 3-5 minutes to form wet granules of the desired consistency. The endpoint can be determined by the "snowball" test, where a small amount of the wet mass can be squeezed in the hand to form a non-friable ball.
- Drying:
 1. Transfer the wet granules to a fluid bed dryer or spread them evenly on trays for a tray dryer.
 2. Dry the granules at a suitable temperature (e.g., 40-60°C) until the desired moisture content is reached (typically 1-3%). The melting range of **Precirol®** ATO 5 is 50-60°C, so the drying temperature should be carefully controlled.[\[1\]](#)
 - Sizing/Milling:
 1. Pass the dried granules through a sieve or mill to obtain the desired particle size distribution and to break down any oversized agglomerates. A #16 or #20 mesh sieve is commonly used.
 - Final Blending and Lubrication:
 1. Transfer the sized granules to a blender.
 2. If an external lubricant is required, add it at this stage and blend for a short period (e.g., 2-5 minutes). Note that in some cases, the presence of **Precirol®** ATO 5 may reduce or eliminate the need for an additional lubricant.[\[6\]](#)

Powder Flow Characterization

The flow properties of the final granules should be assessed using standard pharmacopeial methods:

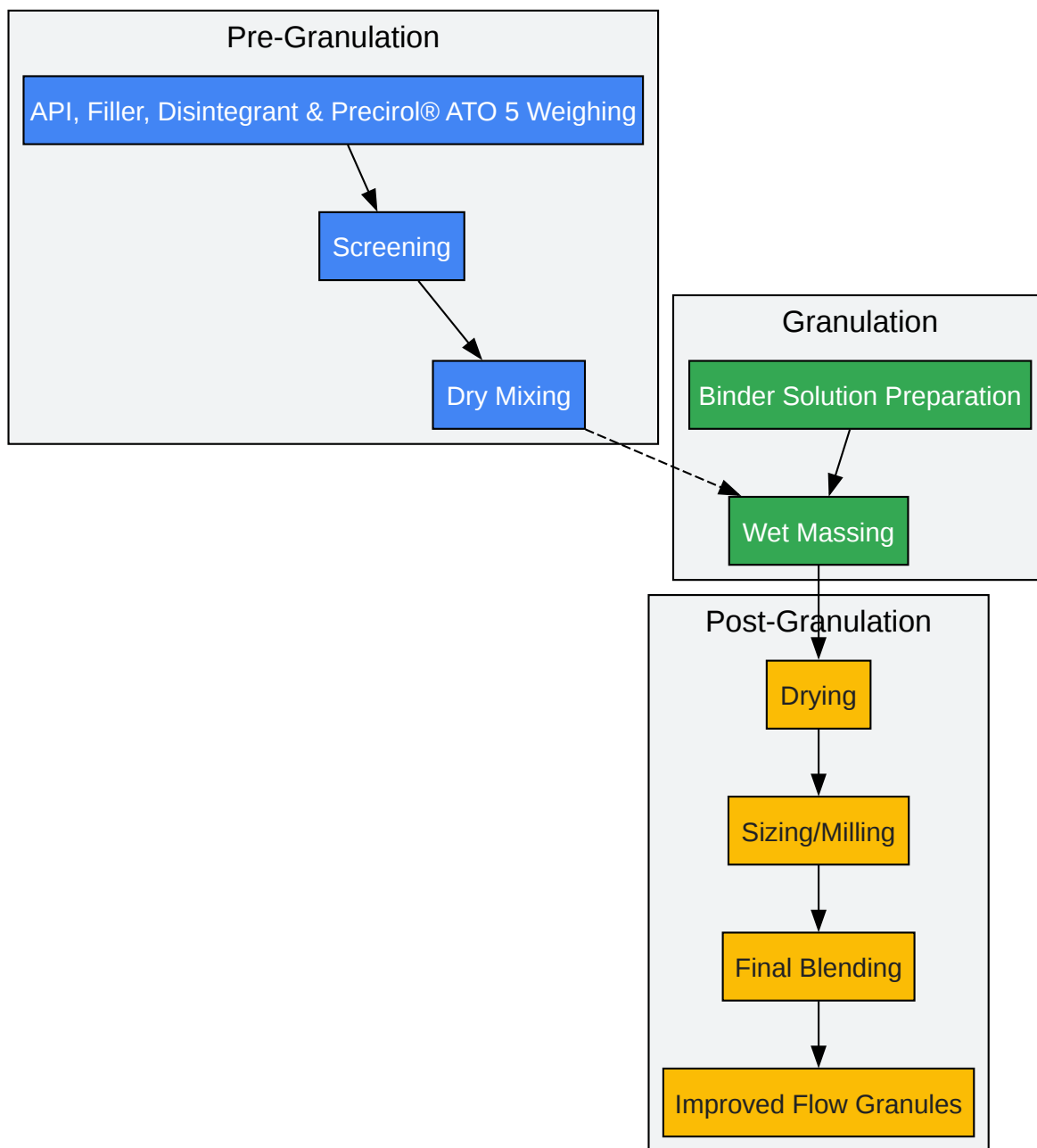
- Angle of Repose: Determined by allowing a funnel of powder to flow onto a flat surface and measuring the angle of the resulting cone.
- Carr's (Compressibility) Index and Hausner Ratio: Calculated from the bulk and tapped densities of the powder.

Visualizations

Wet Granulation Workflow

The following diagram illustrates the key stages of the wet granulation process with the incorporation of **Precirol®** ATO 5.

Wet Granulation Workflow with Precirol® ATO 5

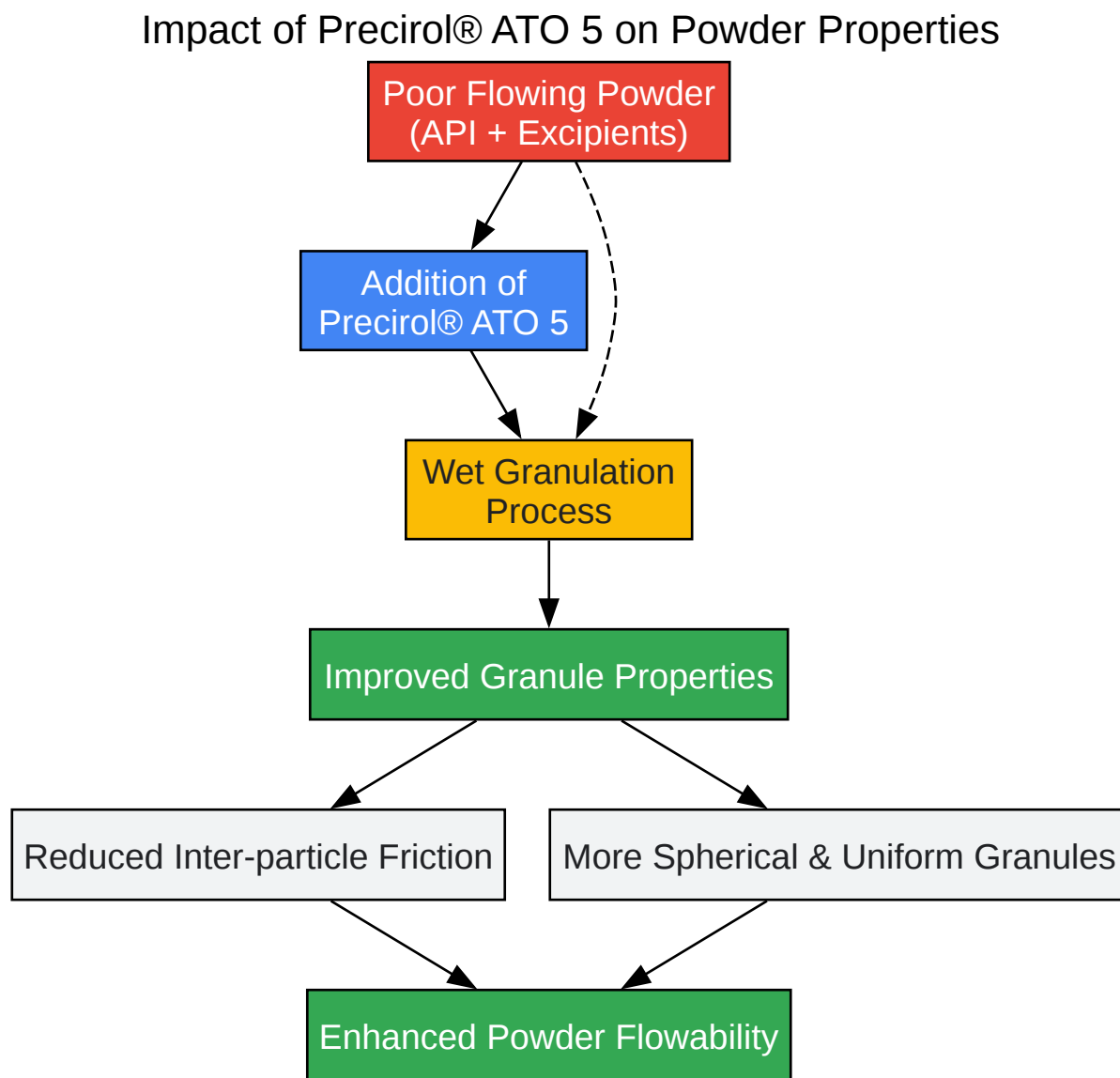


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Caption: Workflow of the wet granulation process.

Logical Relationship: Impact of Precirol® ATO 5

This diagram shows the logical relationship between the addition of **Precirol® ATO 5** and the resulting improvement in powder properties.



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Caption: Influence of **Precirol® ATO 5** on powder flow.

Conclusion

Precirol® ATO 5 is a highly effective excipient for improving the flow properties of powders in wet granulation. Its lubricating and binding properties contribute to the formation of uniform, spherical granules with reduced inter-particulate friction. The inclusion of **Precirol® ATO 5** in a formulation can lead to a more robust and efficient manufacturing process, with improved weight and content uniformity in the final dosage form. The provided protocols and data serve as a valuable resource for formulation scientists and researchers looking to overcome challenges associated with poor powder flow.

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- To cite this document: BenchChem. [Application Note: Enhancing Powder Flow in Wet Granulation using Precirol® ATO 5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1205813#precirol-ato-5-in-wet-granulation-for-improved-powder-flow]

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